

An In-depth Technical Guide to Lithium Salicylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium salicylate*

Cat. No.: *B1592833*

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This technical guide provides a comprehensive overview of the chemical, physical, and biological properties of **lithium salicylate**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Lithium salicylate is the lithium salt of salicylic acid.[1] It is commercially available, typically as a white to off-white crystalline powder.[2] The compound exists in both anhydrous and monohydrate forms. It is known to be hygroscopic, meaning it readily absorbs moisture from the air.[2]

Molecular Formula and Weight

The fundamental properties of both the anhydrous and monohydrate forms of **lithium salicylate** are summarized below.

Property	Anhydrous Lithium Salicylate	Lithium Salicylate Monohydrate
Molecular Formula	C ₇ H ₅ LiO ₃ [3][4]	C ₇ H ₇ LiO ₄ [5]
Molecular Weight	144.05 g/mol [6][7]	162.1 g/mol [5]
IUPAC Name	lithium;2-hydroxybenzoate[8]	lithium;2-hydroxybenzoate;hydrate[5]
CAS Number	552-38-5[3][4]	75575-50-7[5]

Physicochemical Data

Key physicochemical data for **lithium salicylate** are presented in the following table, providing essential information for its handling, formulation, and analysis.

Property	Value
Appearance	White to off-white crystalline powder[2]
Melting Point	>350 °C[2][9]
Solubility	Soluble in water and ethanol; slightly soluble in non-polar organic solvents[2]
Density	1.428 g/cm ³ at 20°C

Spectroscopic and Crystallographic Data

Spectroscopic and crystallographic analyses are crucial for the structural elucidation and confirmation of **lithium salicylate**'s identity and purity.

Spectroscopic Analysis

Technique	Description
^1H NMR	^1H NMR spectra for lithium salicylate are available and have been recorded in DMSO- d_6 . [10] Key resonances are observed for the aromatic protons of the salicylate moiety.
^{13}C NMR	^{13}C NMR spectral data for lithium salicylate is also available, showing distinct signals for the eight carbon atoms in its structure, including the carboxyl and phenolic carbons.[5][11]
FT-IR	The FT-IR spectrum of lithium salicylate displays characteristic absorption bands. These include a broad peak for the O-H stretch, sharp peaks for C=C aromatic stretching, and strong bands corresponding to the carboxylate (C=O) stretching vibrations.[12]
Mass Spectrometry	Lithium salicylate has been utilized as a matrix in Matrix-Assisted Laser Desorption/Ionization Mass Spectrometry (MALDI-MS) for the analysis of hydrocarbons and wax esters, where it facilitates the formation of $[\text{M}+\text{Li}]^+$ adducts.[13]

Crystallographic Data

The crystal structure of **lithium salicylate** monohydrate has been determined by X-ray diffraction.[14] It crystallizes in a layer structure.[3][14]

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/c$ [3][14]
Unit Cell Dimensions	$a = 13.1148 \text{ \AA}$, $b = 4.6992 \text{ \AA}$, $c = 12.8071 \text{ \AA}$, $\beta = 107.900^\circ$ [5]

Experimental Protocols

Synthesis of Lithium Salicylate

A common laboratory-scale synthesis of **lithium salicylate** involves the neutralization of salicylic acid with a lithium base, such as lithium hydroxide.

Materials:

- Salicylic acid
- Lithium hydroxide monohydrate
- Deionized water
- Ethanol

Procedure:

- Dissolve a calculated molar equivalent of salicylic acid in a minimal amount of ethanol.
- In a separate vessel, prepare an aqueous solution of a molar equivalent of lithium hydroxide monohydrate.
- Slowly add the lithium hydroxide solution to the salicylic acid solution with constant stirring.
- The reaction mixture can be gently heated to ensure the completion of the neutralization reaction.
- The resulting solution contains dissolved **lithium salicylate**.
- The product can be isolated by evaporation of the solvents under reduced pressure.

Purification by Recrystallization

Lithium salicylate can be purified by recrystallization from a suitable solvent system, such as ethanol-water.

Procedure:

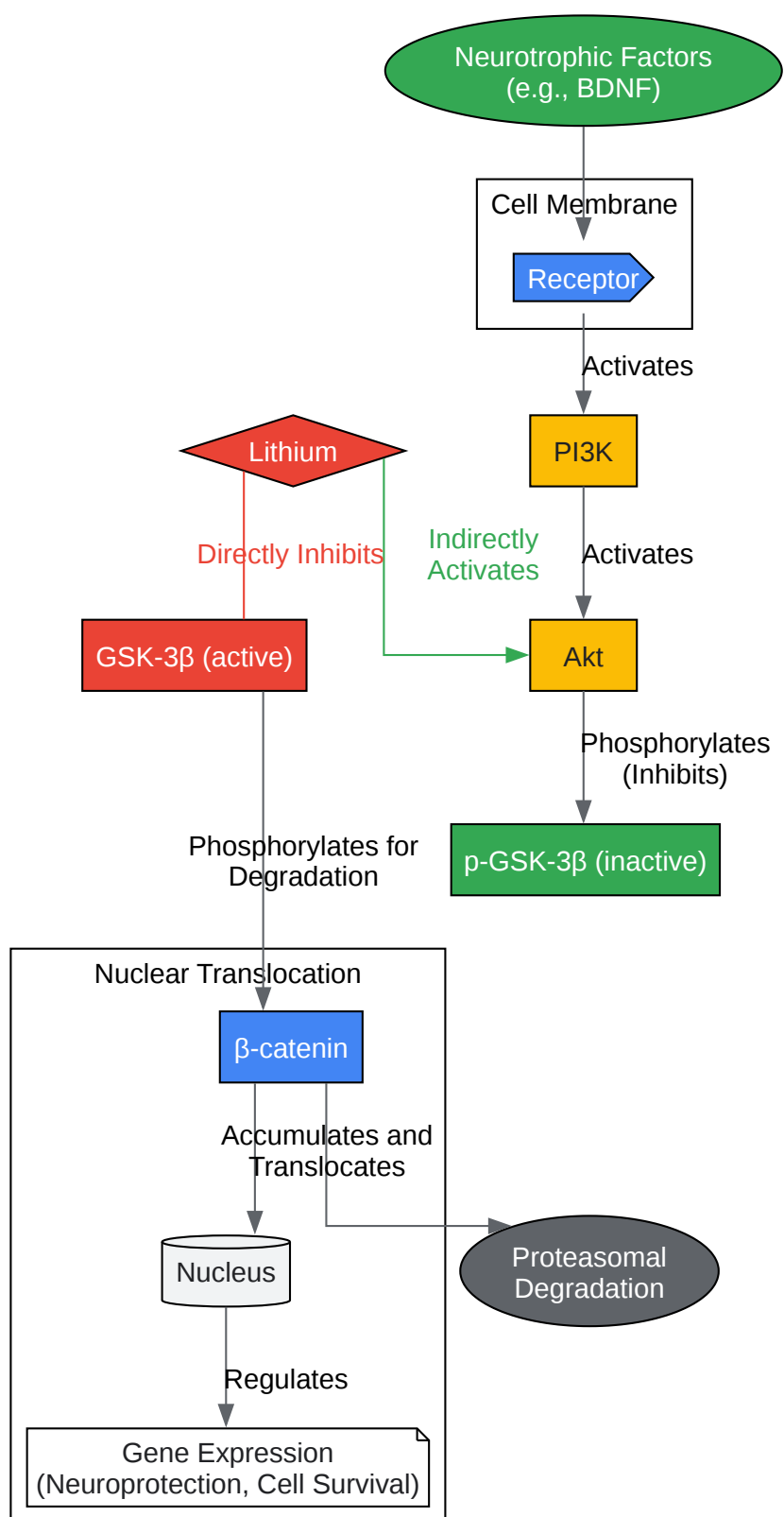
- Dissolve the crude **lithium salicylate** in a minimum amount of hot ethanol.
- If impurities are present, the hot solution can be filtered to remove any insoluble material.
- Slowly add hot deionized water to the ethanol solution until turbidity is observed.
- Allow the solution to cool slowly to room temperature to promote the formation of well-defined crystals.
- Further cooling in an ice bath can maximize the yield of the purified crystals.
- Collect the crystals by vacuum filtration and wash with a small amount of cold ethanol.
- Dry the purified **lithium salicylate** crystals in a vacuum oven.

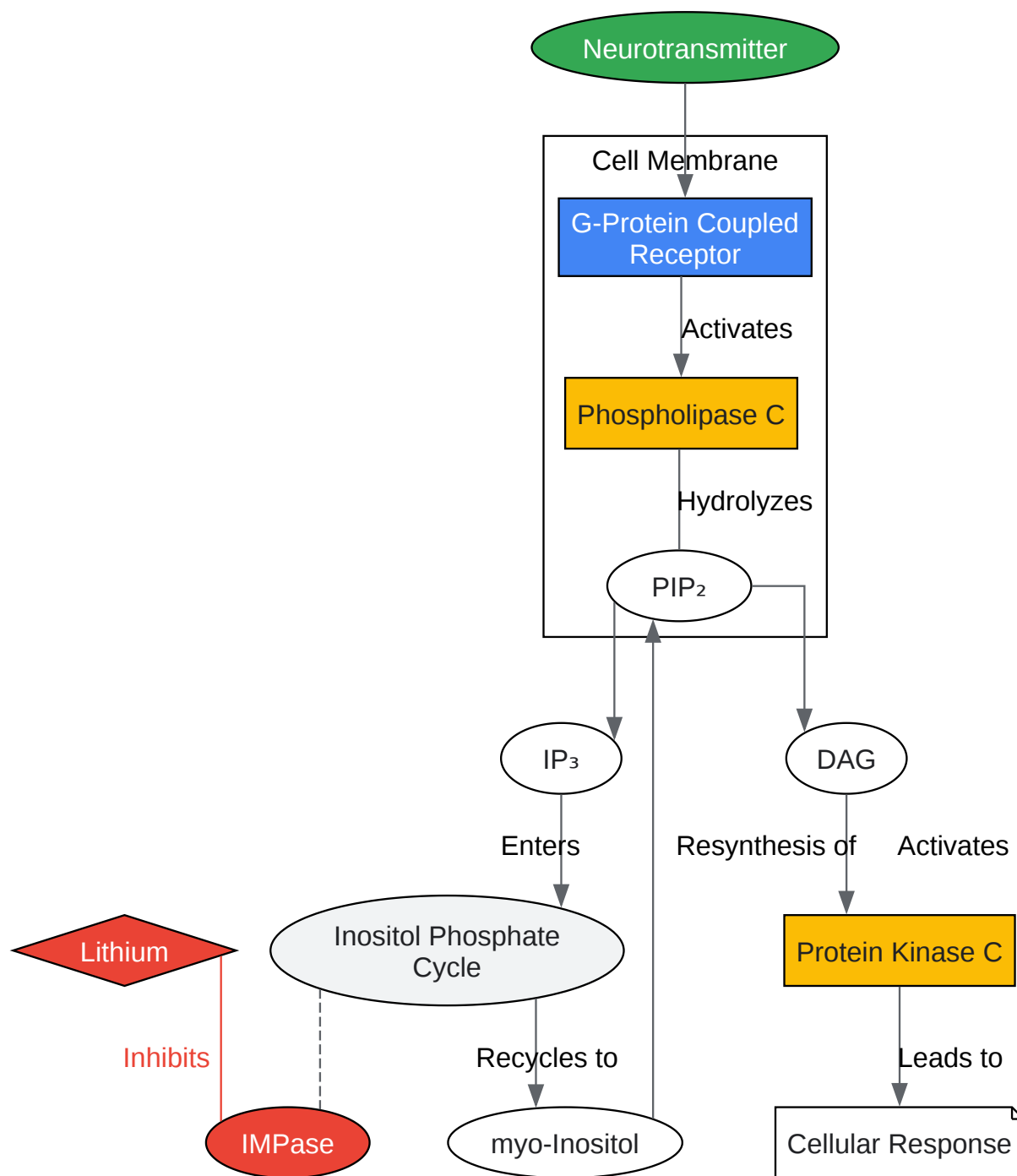
Biological Activity and Signaling Pathways

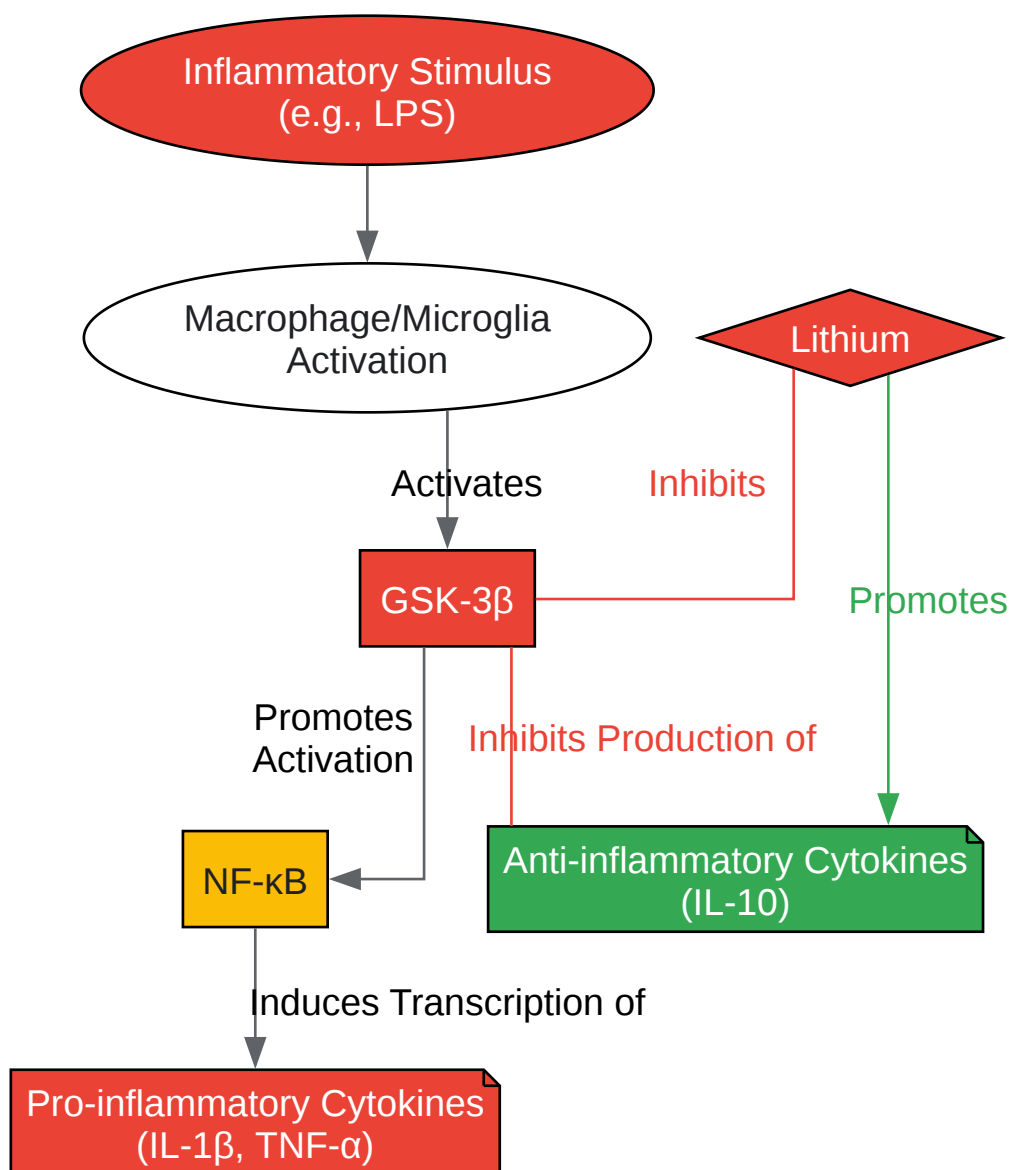
Lithium salts are well-established as mood stabilizers for the treatment of bipolar disorder.^[15] The therapeutic effects of lithium are attributed to its modulation of several intracellular signaling pathways.

Inhibition of Glycogen Synthase Kinase-3 β (GSK-3 β)

A primary mechanism of lithium's action is the direct and indirect inhibition of GSK-3 β .^{[6][15]} This inhibition leads to the stabilization of β -catenin, which can then translocate to the nucleus and regulate gene expression, promoting neuroprotective effects.^[4]







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- To cite this document: BenchChem. [An In-depth Technical Guide to Lithium Salicylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592833#lithium-salicylate-molecular-weight-and-formula]

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